

How to dissolve Olvanil in ethanol for stock solutions

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Compound of Interest

Compound Name: *Olvanil*

Cat. No.: *B1677277*

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Technical Support Center: Olvanil Stock Solutions

This guide provides detailed protocols and troubleshooting advice for dissolving **Olvanil** in ethanol to prepare stock solutions for research applications.

Frequently Asked Questions (FAQs)

Q1: What is the maximum concentration of **Olvanil** that can be dissolved in ethanol?

A1: **Olvanil** is soluble in ethanol up to 25 mM. For most applications, preparing a 10 mM stock solution is a common and reliable practice.^[1]

Q2: My **Olvanil** solution appears cloudy or has precipitated. What should I do?

A2: Cloudiness or precipitation can occur if the solubility limit is exceeded or if the solution temperature drops. First, ensure you are not exceeding the 25 mM solubility limit. If the concentration is within the limit, gentle warming of the solution (e.g., in a 37°C water bath) can help redissolve the compound.^[2] Always vortex or sonicate thoroughly after warming.

Q3: How should I store my **Olvanil** ethanol stock solution?

A3: **Olvanil** stock solutions in ethanol should be stored at -20°C for long-term stability. It is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Q4: For how long is the **Olvanil** stock solution stable at -20°C?

A4: When stored properly at -20°C, the stock solution in ethanol is stable for at least one year.

Q5: Can I use a solvent other than ethanol?

A5: Yes, **Olvanil** is also highly soluble in DMSO, up to 100 mM. If you need to switch solvents from a pre-made ethanol solution, you can evaporate the ethanol under a gentle stream of nitrogen and immediately add your solvent of choice, such as DMSO.

Q6: I need an aqueous solution for my experiment. How do I prepare it from the ethanol stock?

A6: Dilute your ethanol stock solution into your aqueous buffer or isotonic saline to the final desired concentration immediately before your experiment. It is crucial to ensure the final concentration of ethanol in your working solution is insignificant, as it may have physiological effects. For many cellular experiments, the final ethanol concentration should not exceed 0.1%. Aqueous solutions of **Olvanil** are not recommended for storage for more than one day.

Quantitative Data Summary

The solubility and key properties of **Olvanil** are summarized below.

Property	Value	Source(s)
Molecular Weight	417.63 g/mol	
Solubility in Ethanol	up to 25 mM	
Solubility in DMSO	up to 100 mM	
Appearance	White to off-white powder	
Storage (Solid)	Desiccate at -20°C	
Storage (in Ethanol)	-20°C	
Stability (in Ethanol)	≥ 1 year at -20°C	

Experimental Protocols & Workflows

Protocol 1: Preparation of a 10 mM Olvanil Stock Solution in Ethanol

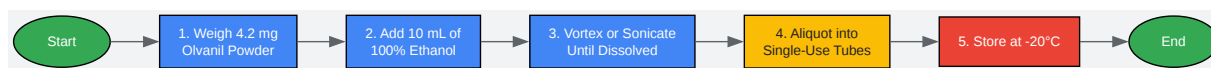
This protocol describes the preparation of a 10 mL stock solution of 10 mM **Olvanil**.

Materials:

- **Olvanil** powder (MW: 417.63 g/mol)
- 200 proof (100%) Ethanol
- 15 mL conical tube
- Vortex mixer or sonicator
- Analytical balance
- Pipettes

Methodology:

- Calculate Mass: Determine the mass of **Olvanil** needed.
 - For a 10 mM solution (0.010 mol/L) in 10 mL (0.010 L):
 - $\text{Mass} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 417.63 \text{ g/mol} = 4.1763 \text{ mg}$
- Weigh **Olvanil**: Carefully weigh out approximately 4.2 mg of **Olvanil** powder and place it into a 15 mL conical tube.
- Add Solvent: Add 10 mL of 100% ethanol to the conical tube.
- Dissolve: Cap the tube securely and vortex vigorously for 1-2 minutes. If the powder does not fully dissolve, sonicate the solution for 5-10 minutes.
- Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 100 μL) in microcentrifuge tubes. Store the aliquots at -20°C .

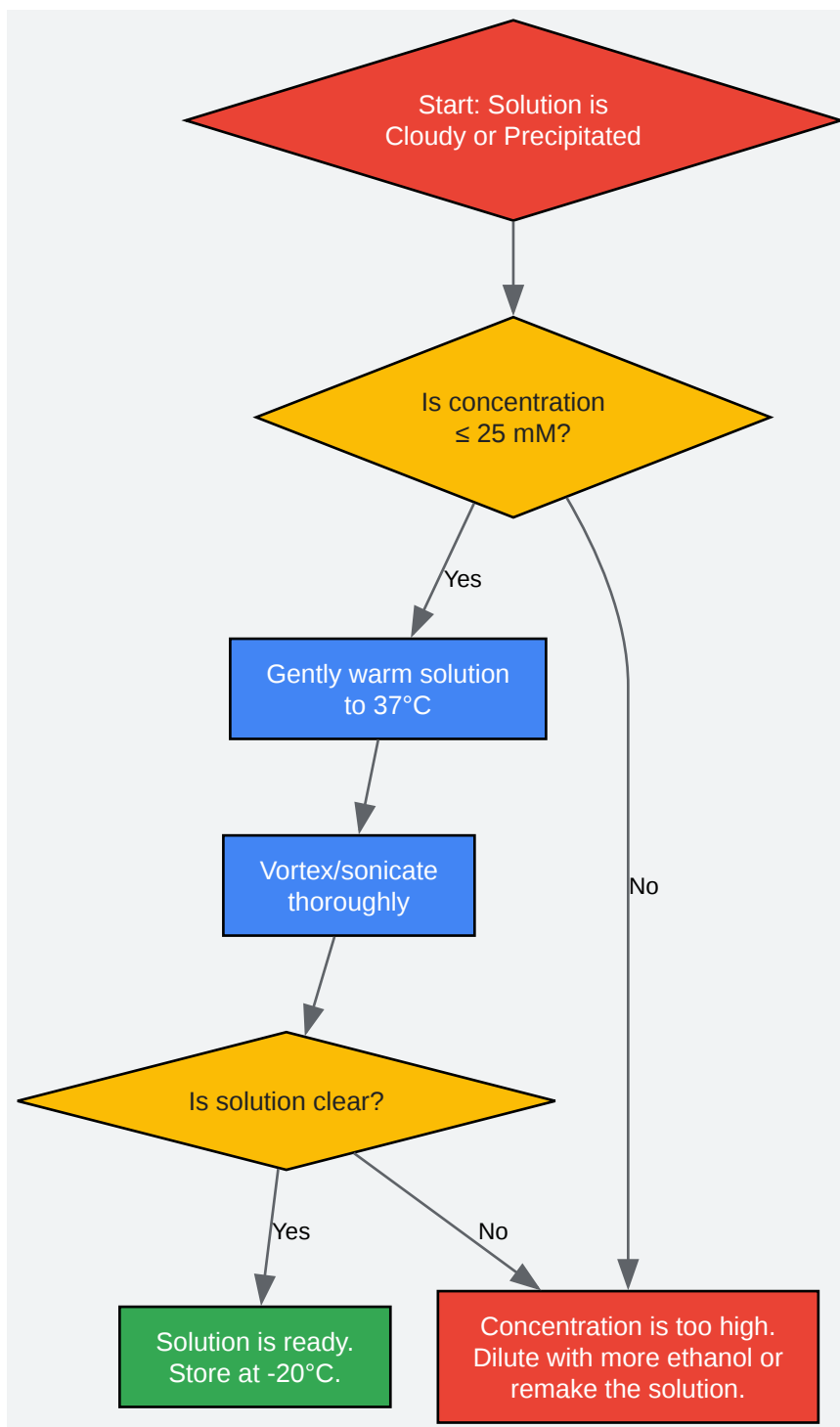
Workflow for Preparing **Olvanil** Stock Solution

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Caption: Figure 1: Step-by-step workflow for preparing a 10 mM **Olvanil** stock solution in ethanol.

Troubleshooting Guide

This flowchart provides a logical path to resolving common issues encountered during **Olvanil** dissolution.

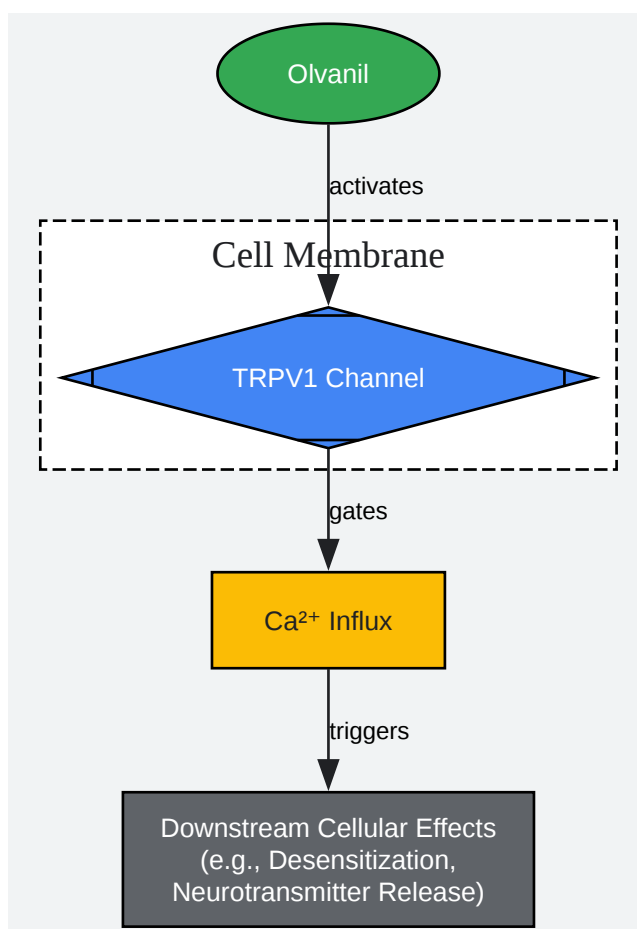


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Caption: Figure 2: Troubleshooting flowchart for resolving **Olvanil** solubility issues in ethanol.

Context: **Olvanil**'s Mechanism of Action

Olvanil is a non-pungent analog of capsaicin and acts as a potent agonist for the Transient Receptor Potential Vanilloid 1 (TRPV1) channel. The activation of TRPV1, a non-selective cation channel, leads to an influx of calcium ions (Ca^{2+}). This influx is a key step in sensory neuron activation and subsequent signaling. **Olvanil**'s interaction with the TRPV1 receptor makes it a valuable tool in pain research and neuroscience. It may also interact with the cannabinoid system, potentially binding to CB1 receptors and inhibiting the uptake of anandamide.



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Caption: Figure 3: Simplified signaling pathway showing **Olvanil**'s activation of the TRPV1 channel.

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References

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- 2. Preparation of pharmacological agents [protocols.io]
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